

Technical Guide: Synthesis and Discovery of 4-[(4-Methoxyphenyl)methoxy]aniline

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Compound of Interest

Compound Name: 4-[(4-Methoxyphenyl)methoxy]aniline

Cat. No.: B1367457

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Disclaimer: As of late 2025, detailed experimental protocols for the synthesis of **4-[(4-Methoxyphenyl)methoxy]aniline** and specific information regarding its discovery and biological activity are not readily available in the public scientific literature. The following guide provides a comprehensive overview of its known properties and a representative synthesis protocol based on established chemical principles.

Introduction

4-[(4-Methoxyphenyl)methoxy]aniline is an aromatic organic compound containing both an aniline and a methoxybenzyl ether functional group. Its structure suggests potential applications as an intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. The aniline moiety provides a reactive site for various chemical transformations, while the methoxybenzyl ether group can act as a protecting group or be a key structural element for biological interactions. This document outlines the known chemical properties of this compound and provides a plausible synthetic route.

Chemical and Physical Properties

The fundamental properties of **4-[(4-Methoxyphenyl)methoxy]aniline** have been computed and are available in public databases. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ NO ₂	PubChem
Molecular Weight	229.27 g/mol	PubChem
IUPAC Name	4-[(4-methoxyphenyl)methoxy]aniline	PubChem
CAS Number	53234-92-7	PubChem
Canonical SMILES	<chem>COC1=CC=C(C=C1)COC2=CC=C(C=C2)N</chem>	PubChem
InChI Key	QTJVWDMAQMKQAR-UHFFFAOYSA-N	PubChem
Appearance	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Solubility	Not reported	-

Synthesis of 4-[(4-Methoxyphenyl)methoxy]aniline

While a specific literature-documented synthesis protocol for **4-[(4-Methoxyphenyl)methoxy]aniline** is not available, a highly probable and chemically sound method for its preparation is the Williamson ether synthesis. This method involves the reaction of a deprotonated phenol with an alkyl halide. In this case, 4-aminophenol would be deprotonated to its phenoxide, which then acts as a nucleophile to displace a halide from 4-methoxybenzyl halide.

Proposed Synthetic Pathway: Williamson Ether Synthesis

The logical workflow for the synthesis is depicted below.



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Caption: Proposed synthesis workflow for **4-[(4-Methoxyphenyl)methoxy]aniline**.

Representative Experimental Protocol

Materials:

- 4-Aminophenol
- 4-Methoxybenzyl chloride
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane
- Deionized water

Procedure:

- To a dry round-bottom flask under a nitrogen atmosphere, add 4-aminophenol (1.0 equivalent) and anhydrous potassium carbonate (1.5 equivalents).
- Add anhydrous DMF to the flask to create a stirrable suspension.
- To this suspension, add a solution of 4-methoxybenzyl chloride (1.1 equivalents) in a small amount of anhydrous DMF dropwise at room temperature.
- Heat the reaction mixture to 60-80 °C and stir for 12-24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- After completion of the reaction (as indicated by TLC), cool the mixture to room temperature.

- Pour the reaction mixture into a separatory funnel containing deionized water and extract with ethyl acetate (3 x volume of DMF).
- Combine the organic layers and wash with deionized water (2x) and then with brine (1x).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent, to afford the pure **4-[(4-Methoxyphenyl)methoxy]aniline**.

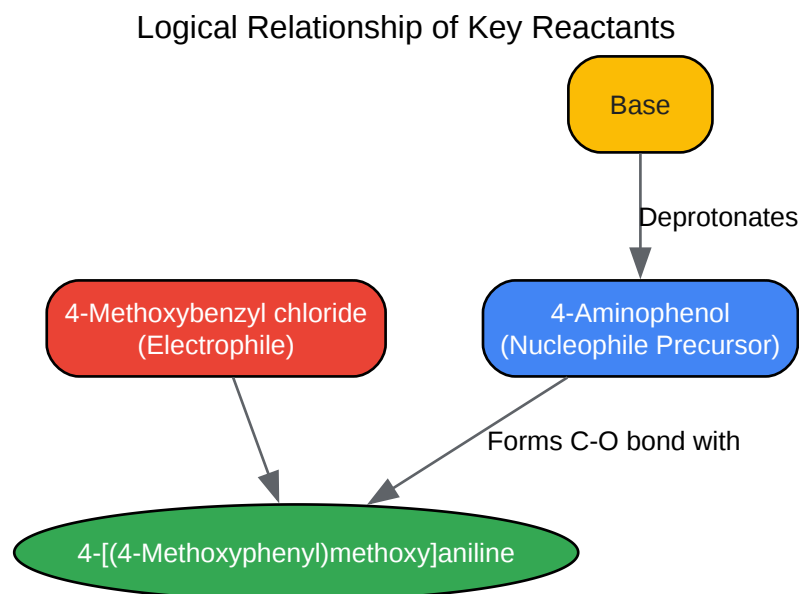
Characterization:

The purified product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Discovery and Biological Significance

There is currently no specific information available in the public domain regarding the discovery of **4-[(4-Methoxyphenyl)methoxy]aniline** or its involvement in any defined signaling pathways. It is plausible that this compound has been synthesized as an intermediate for the development of more complex molecules with potential biological activity, but such studies have not been explicitly published.

The logical relationship between the key reactants in the proposed synthesis is illustrated below.



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Caption: Logical relationship of reactants in the proposed synthesis.

Conclusion

4-[(4-Methoxyphenyl)methoxy]aniline is a compound with potential utility in synthetic organic chemistry. While detailed information about its discovery and biological applications is not currently available, its synthesis can be reasonably achieved through a Williamson ether synthesis. The representative protocol provided in this guide offers a starting point for researchers interested in preparing this molecule for further investigation. Future studies are needed to elucidate its properties and potential applications.

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